

# 5-(Trifluoromethyl)pyridine-2-boronic acid solubility data

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## Compound of Interest

Compound Name: 5-(Trifluoromethyl)pyridine-2-boronic acid

Cat. No.: B151737

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## An In-depth Technical Guide on the Solubility of 5-(Trifluoromethyl)pyridine-2-boronic Acid

Disclaimer: As of the latest literature review, specific quantitative solubility data for **5-(Trifluoromethyl)pyridine-2-boronic acid** in various organic solvents is not readily available in publicly accessible databases. This guide, therefore, presents solubility data for structurally related boronic acids to provide a relevant proxy for researchers. The experimental protocols described are standard methods applicable for determining the solubility of the title compound.

## Introduction

**5-(Trifluoromethyl)pyridine-2-boronic acid** is a heterocyclic organoboron compound of significant interest in medicinal chemistry and drug development. Its utility primarily stems from its application in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura reaction, which are fundamental in the synthesis of complex organic molecules. A thorough understanding of its solubility in different solvents is critical for optimizing reaction conditions, purification processes, and formulation development. This document provides a comprehensive overview of the solubility characteristics of analogous boronic acids and details the experimental procedures for solubility determination.

## Data Presentation: Solubility of Structurally Related Boronic Acids

Due to the absence of specific data for **5-(Trifluoromethyl)pyridine-2-boronic acid**, this section provides solubility data for phenylboronic acid and its derivatives. This information can serve as a useful reference point for solvent selection.

Table 1: Solubility of Phenylboronic Acid in Various Organic Solvents

Solvent	Molar Fraction (x) at 298.15 K (25 °C)	Molar Fraction (x) at 313.15 K (40 °C)
Chloroform	0.045	0.075
Acetone	0.230	0.320
Dipropyl ether	0.180	0.280
Methylcyclohexane	0.001	0.002

Data extracted from studies on phenylboronic acid and should be considered as an estimate for **5-(Trifluoromethyl)pyridine-2-boronic acid**.

Generally, boronic acids exhibit low solubility in nonpolar hydrocarbon solvents and higher solubility in polar aprotic solvents like ethers and ketones.<sup>[1]</sup> The introduction of a trifluoromethyl group and a pyridine ring is expected to modulate the solubility profile based on the interplay of polarity, hydrogen bonding capabilities, and crystal lattice energy.

## Experimental Protocols: Solubility Determination

The most common and reliable method for determining the solubility of boronic acids in organic solvents is the dynamic (or synthetic) method.<sup>[2][3][4]</sup> This technique involves monitoring the temperature at which a solid solute completely dissolves in a solvent upon controlled heating.

### Dynamic Method for Solubility Determination

This method is based on observing the disappearance of turbidity of a solid-liquid mixture as the temperature is slowly increased.<sup>[2]</sup>

Apparatus:

- A jacketed glass vessel equipped with a magnetic stirrer.

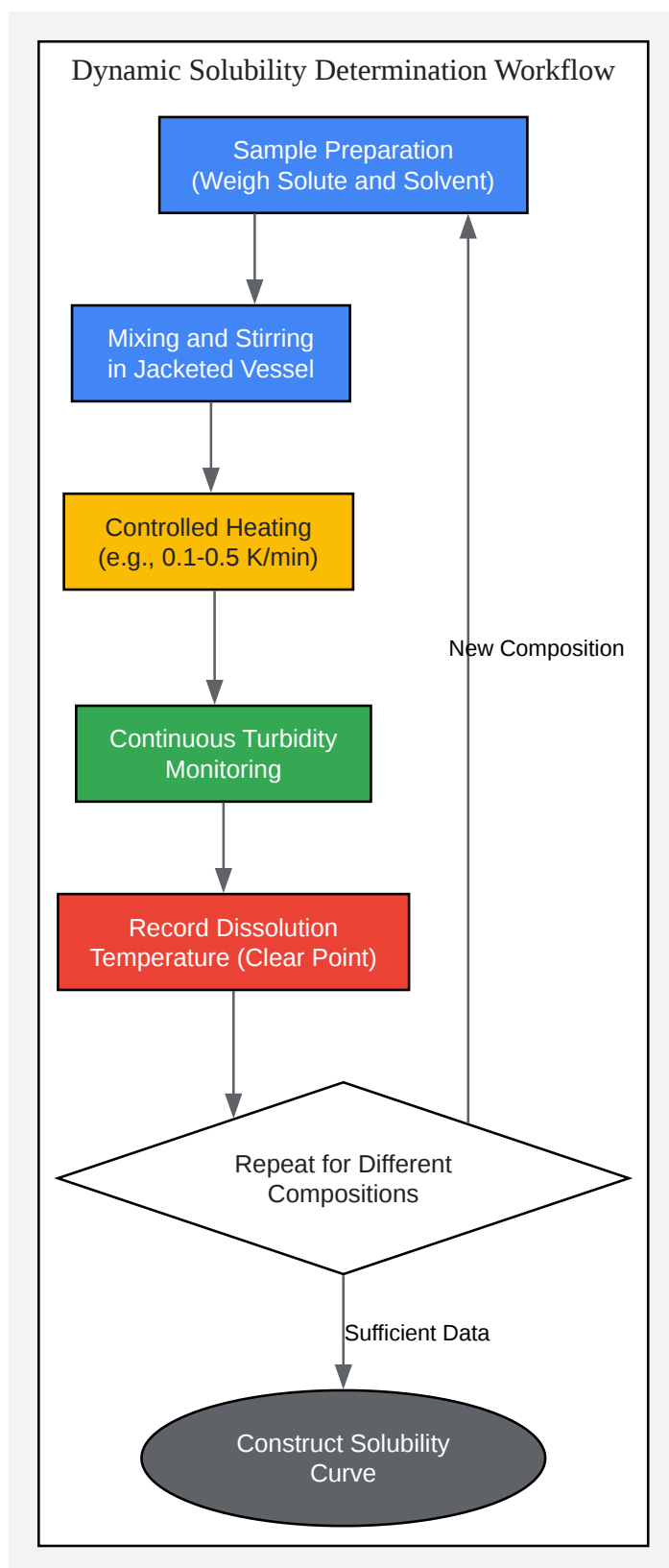
- A precision temperature controller and a digital thermometer (accuracy  $\pm 0.1$  K).
- A light source (e.g., a laser beam) and a photodetector or a luminance probe to measure the turbidity of the solution.
- An analytical balance for accurate weighing of solute and solvent.

#### Procedure:

- **Sample Preparation:** A known mass of the boronic acid and the selected solvent are accurately weighed and placed into the jacketed glass vessel.
- **Heating and Stirring:** The mixture is stirred vigorously while the temperature of the system is slowly and constantly increased (e.g., at a rate of 0.1-0.5 K/min) using a circulating fluid in the jacket.<sup>[2]</sup>
- **Turbidity Measurement:** The turbidity of the solution is continuously monitored. As the temperature increases, the solid solute begins to dissolve, and the turbidity of the solution decreases.
- **Determination of Dissolution Temperature:** The temperature at which the last solid particles disappear and the solution becomes completely clear is recorded as the solubility temperature for that specific composition.<sup>[3]</sup>
- **Data Collection:** The experiment is repeated with different compositions of the solute and solvent to construct a solubility curve, which plots solubility as a function of temperature.

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the dynamic solubility determination method.



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Caption: Experimental workflow for dynamic solubility determination.

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- To cite this document: BenchChem. [5-(Trifluoromethyl)pyridine-2-boronic acid solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151737#5-trifluoromethyl-pyridine-2-boronic-acid-solubility-data]

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